

A Technical Guide to the Physicochemical Properties of Boc-2-cyano-D-phenylalanine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Boc-2-cyano-D-phenylalanine*

Cat. No.: *B1336539*

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This document provides a comprehensive overview of the known physicochemical properties of N- α -tert-Butoxycarbonyl-2-cyano-D-phenylalanine (**Boc-2-cyano-D-phenylalanine**). This synthetic amino acid derivative is a valuable building block in medicinal chemistry and peptide synthesis, offering unique structural features for the design of novel therapeutics. This guide consolidates available data on its chemical and physical characteristics, outlines a general experimental protocol for its synthesis and purification, and presents a logical workflow for these processes.

Core Physicochemical Properties

Boc-2-cyano-D-phenylalanine is a white to off-white solid.^[1] Its core physicochemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₈ N ₂ O ₄	[1]
Molecular Weight	290.3 g/mol	[1]
Melting Point	82-91 °C	[1]
Appearance	White to off-white solid	[1]
Purity	≥ 99% (HPLC)	[1]
CAS Number	261380-28-3	[1]
Storage Conditions	0-8°C	[1]

Solubility Profile

While specific quantitative solubility data for **Boc-2-cyano-D-phenylalanine** in various solvents is not readily available in the literature, general solubility characteristics can be inferred from its structure and from data on the parent compound, Boc-D-phenylalanine. It is expected to be soluble in organic solvents such as ethyl acetate, ethanol, and dimethylformamide (DMF).[2] Its solubility in water and non-polar solvents like petroleum ether is anticipated to be low.[2]

Spectroscopic Data

Detailed, publicly available spectroscopic data (¹H NMR, ¹³C NMR, IR, and Mass Spectrometry) specifically for **Boc-2-cyano-D-phenylalanine** is limited. However, the expected spectral characteristics can be extrapolated from data for the closely related compound, Boc-D-phenylalanine, and from general chemical principles.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: The ¹H NMR spectrum would be expected to show characteristic signals for the tert-butoxycarbonyl (Boc) group (a singlet around 1.4 ppm), the aromatic protons of the phenyl ring, and the α- and β-protons of the amino acid backbone.[3] The ¹³C NMR spectrum would similarly display signals for the carbonyl and quaternary carbons of the Boc group, the carbons of the phenyl ring (including the cyano-substituted carbon), and the α- and β-carbons.[4]

- Infrared (IR) Spectroscopy: The IR spectrum is expected to exhibit a characteristic nitrile ($\text{C}\equiv\text{N}$) stretching vibration, typically in the range of $2220\text{--}2260\text{ cm}^{-1}$.^[5] Other prominent peaks would include those for the N-H stretch of the carbamate, the C=O stretches of the carbamate and carboxylic acid, and aromatic C-H and C=C stretching vibrations.
- Mass Spectrometry (MS): Mass spectral analysis would be expected to show a molecular ion peak corresponding to the compound's molecular weight (290.3 g/mol).^[1] Common fragmentation patterns would likely involve the loss of the Boc group or the carboxylic acid moiety.^[6]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis and purification of **Boc-2-cyano-D-phenylalanine** is not available in the cited literature, a general procedure can be outlined based on standard methods for the N-Boc protection of amino acids.^{[2][7][8]}

Synthesis of Boc-2-cyano-D-phenylalanine

This protocol is an adaptation of the standard procedure for the synthesis of N-Boc protected amino acids.

Materials:

- 2-cyano-D-phenylalanine
- Di-tert-butyl dicarbonate (Boc_2O)
- Solvent (e.g., a mixture of 1,4-dioxane and water, or tetrahydrofuran and water)^{[2][9]}
- Base (e.g., sodium hydroxide or triethylamine)^{[2][9]}
- Ethyl acetate
- Hexane
- Saturated sodium bicarbonate solution
- 1M Hydrochloric acid

- Brine
- Anhydrous sodium sulfate

Procedure:

- Dissolve 2-cyano-D-phenylalanine in the chosen solvent system.
- Add the base to the solution and stir.
- Add di-tert-butyl dicarbonate to the reaction mixture and stir at room temperature for several hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, remove the organic solvent under reduced pressure.
- Acidify the aqueous residue to a pH of approximately 2-3 with 1M HCl.
- Extract the product into ethyl acetate.
- Wash the organic layer with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

Purification of Boc-2-cyano-D-phenylalanine

The crude product can be purified by recrystallization or column chromatography.

Recrystallization:

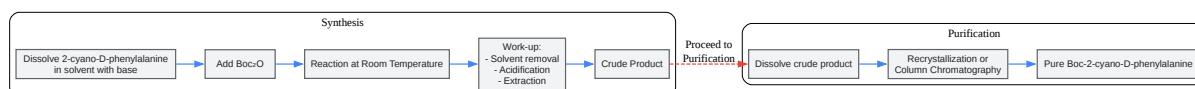
- Dissolve the crude product in a minimal amount of a suitable hot solvent (e.g., ethyl acetate).
- Add a non-polar solvent (e.g., hexane) dropwise until turbidity is observed.
- Allow the solution to cool slowly to induce crystallization.
- Collect the crystals by filtration, wash with cold hexane, and dry under vacuum.

Column Chromatography:

- Prepare a silica gel column.
- Dissolve the crude product in a minimal amount of the eluent.
- Load the sample onto the column.
- Elute the column with a suitable solvent system (e.g., a gradient of methanol in chloroform or ethyl acetate in hexane) to separate the product from impurities.[9]
- Collect the fractions containing the pure product and concentrate under reduced pressure.

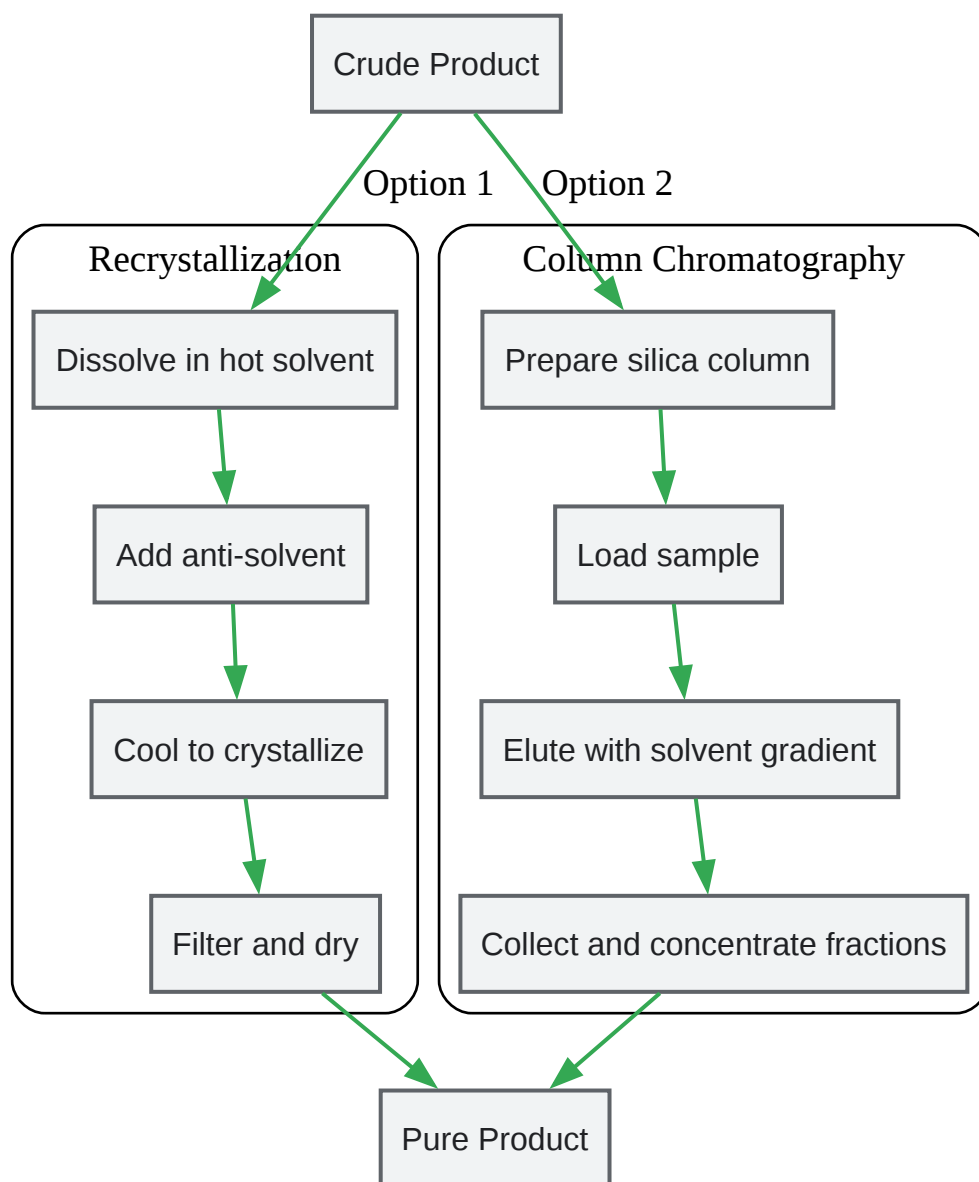
Workflow Diagrams

The following diagrams illustrate the general experimental workflows for the synthesis and purification of **Boc-2-cyano-D-phenylalanine**.



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Caption: General workflow for the synthesis and purification of **Boc-2-cyano-D-phenylalanine**.



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Caption: Detailed options for the purification of **Boc-2-cyano-D-phenylalanine**.

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- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of Boc-2-cyano-D-phenylalanine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1336539#what-are-the-physicochemical-properties-of-boc-2-cyano-d-phenylalanine]

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